

Understanding the Lack of Data on Tofimilast

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

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The most likely reason for the absence of specific permeability data is that the clinical development of **Tofimilast** (also known as CP-325,366) was halted. A review article on PDE4 inhibitors states that **Tofimilast** "failed to demonstrate efficacy in Phase II clinical trials and their development has been discontinued" [1]. When a drug candidate fails in clinical trials and development is stopped, much of its specific preclinical data often remains unpublished.

Alternative Strategies for Your Research

Since direct data on **Tofimilast** is unavailable, here are practical approaches you can take:

- **Investigate Other Inhaled PDE4 Inhibitors:** Focus your experimental guides and FAQs on newer inhaled PDE4 inhibitors for which data is available. For instance, **Tanimilast (CHF6001)** is a potent inhaled PDE4 inhibitor currently in advanced Phase III clinical development [1] [2]. Another compound, **GSK256066**, is a potent inhaled PDE4 inhibitor that was tested in clinical trials [1].
- **Consult Methodologies from Related Compounds:** You can build your experimental protocols using well-established models mentioned in the search results. The use of **Caco-2 cell lines** and **MDR1-MDCK cell monolayers** are standard and accepted models for predicting drug permeability [3] [4]. The data for Roflumilast in the table below, for example, was generated using these models [4].

Permeability Data of Other PDE4 Inhibitors for Reference

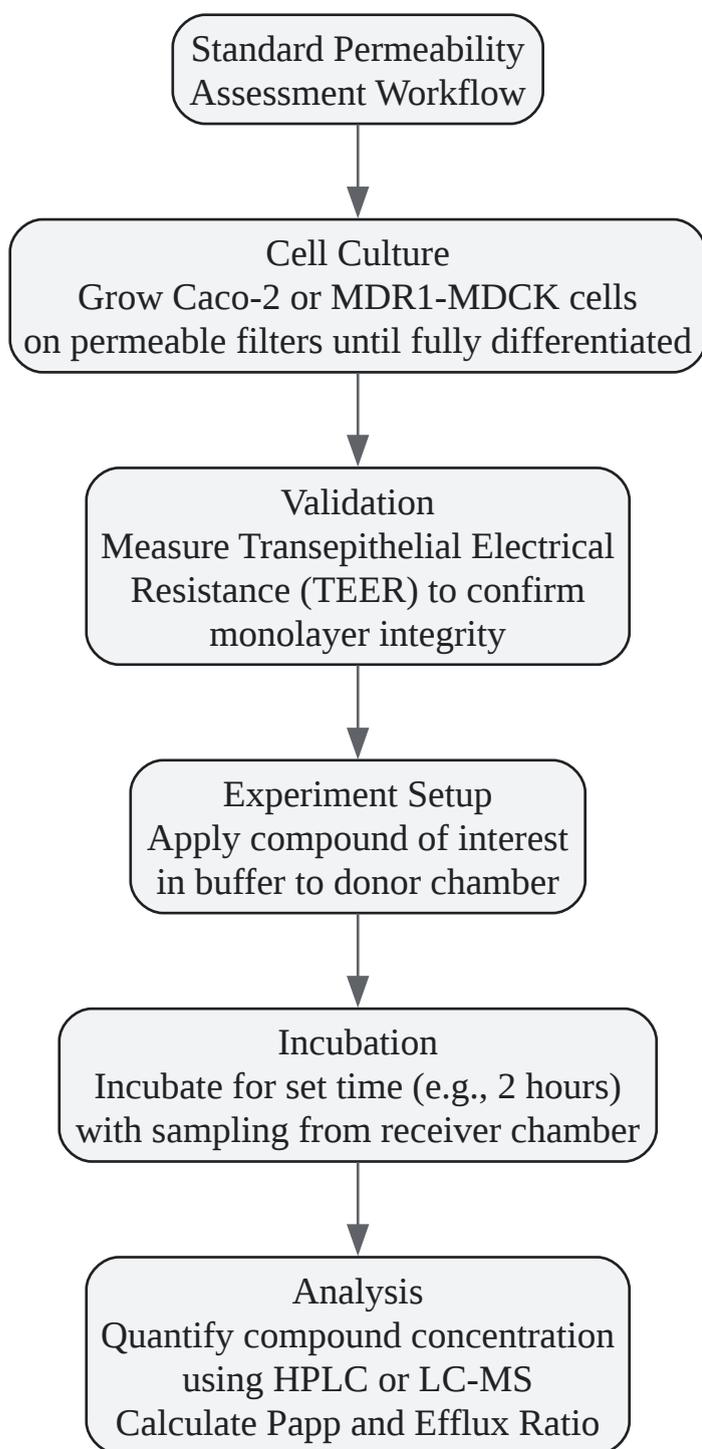
While **Tofimilast** data is missing, here is quantitative permeability data for other PDE4 inhibitors to help you establish reference points in your technical materials.

Compound Name	Apparent Permeability (Papp) * [$\times 10^{-6}$ cm/s]	Efflux Ratio (ER)	Permeability Classification	Model System
Roflumilast [4]	> 23.0	< 1.92	High	MDR1-MDCK monolayer
Zatolmilast [4]	3.72 - 7.18	< 1.92	Moderate	MDR1-MDCK monolayer
Tanimilast	No specific Papp value found; described as having high lung retention and low systemic exposure due to inhaled administration [1] [2].			

\According to FDA guidelines cited in the research: Papp < 1.0×10^{-6} cm/s (low permeability); Papp = $1-10 \times 10^{-6}$ cm/s (moderate permeability); Papp > 10×10^{-6} cm/s (high permeability) [4].*

Standard Experimental Protocol for Permeability Assessment

For your troubleshooting guides, you can outline a standard protocol for assessing cell permeability, based on the methodologies used in the search results [3] [4].



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Key Troubleshooting Points for FAQs:

- **Low Monolayer Integrity:** If TEER values are too low, check cell passage number, culture conditions, and contamination.

- **High Variability in Papp:** Ensure consistent cell seeding density and uniform assay conditions across replicates.
- **Unexpectedly Low Permeability:** Consider potential efflux transporter activity (e.g., P-gp) and include control substrates to validate the assay.

Key Factors Influencing Permeability

Your guides should emphasize these critical factors, which are highlighted in the search results:

- **Efflux Transporters:** A key point to troubleshoot is interaction with transporters like P-glycoprotein (P-gp). The search results note that a compound is likely not a P-gp substrate if its **Efflux Ratio (ER) is below 2** [4]. P-gp can significantly limit cellular uptake and overall drug efficacy [5].
- **Administration Route:** The development strategy matters. **Inhaled PDE4 inhibitors** like Tanimilast are specifically engineered for high lung retention and minimal systemic absorption, which is a deliberate design choice rather than a permeability failure [1].

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